

The Versatility of 1,5-Diphenylcarbazone: An In-depth Technical Guide

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Compound of Interest

Compound Name: 1,5-Diphenylcarbazone

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Introduction

1,5-Diphenylcarbazone, a derivative of 1,5-diphenylcarbazide, is a highly versatile aromatic organic compound with significant applications in analytical chemistry. Its ability to form distinctly colored complexes with a variety of metal ions has established it as a valuable reagent for colorimetric and spectrophotometric analysis. This technical guide provides a comprehensive overview of the primary uses of **1,5-diphenylcarbazone**, with a focus on its role in the quantification of heavy metals and as an indicator in titrimetric analysis. Detailed experimental protocols, quantitative data, and reaction mechanisms are presented to facilitate its practical application in research and development.

Core Applications in Analytical Chemistry

The principal application of **1,5-diphenylcarbazone** lies in its reaction with metal ions to form stable, colored coordination complexes. This property is harnessed for the quantitative determination of various metals, most notably chromium, mercury, and copper. The intensity of the resulting color is directly proportional to the concentration of the metal ion, a principle that forms the basis of spectrophotometric analysis.

Spectrophotometric Determination of Metals

1,5-Diphenylcarbazone is widely employed for the sensitive and selective determination of a range of heavy metal ions. The reaction conditions, such as pH and the presence of interfering ions, are critical for achieving accurate and reproducible results.

Table 1: Quantitative Data for Metal Determination using **1,5-Diphenylcarbazone**

Metal Ion	Wavelength (λ_{max})	Molar Absorptivity $\text{y } (\epsilon)$	Detection Limit	Optimal Concentrati on Range	Stoichiomet ry (Metal:Liga nd)
Chromium (Cr ³⁺)	540 nm	$4.436 \times 10^4 \text{ L}$ $\text{mol}^{-1} \text{ cm}^{-1}$ ^[1]	0.010 mg/L ^[2]	0.03–3 mg/L ^[3]	1:1 ^[1]
Mercury (Hg ²⁺)	560-565 nm	-	250 $\mu\text{g/L}$ ^[4]	-	1:1 ^[1]
Copper (Cu ²⁺)	565 nm	-	1360 $\mu\text{g/L}$ ^[1]	-	1:2 ^[1]
Nickel (Ni ²⁺)	520-525 nm	70,000- 77,500 L $\text{mol}^{-1} \text{ cm}^{-1}$ ^[5]	-	-	1:2 ^[5]
Cobalt (Co ²⁺)	520-525 nm	70,000- 77,500 L $\text{mol}^{-1} \text{ cm}^{-1}$ ^[5]	-	-	1:2 ^[5]
Zinc (Zn ²⁺)	520-525 nm	70,000- 77,500 L $\text{mol}^{-1} \text{ cm}^{-1}$ ^[5]	-	-	1:2 ^[5]
Lead (Pb ²⁺)	-	-	-	-	-

Note: Data for some parameters for certain metals are not readily available in the reviewed literature.

Indicator in Titrimetry

1,5-Diphenylcarbazone serves as an effective indicator in mercurimetric titrations, particularly for the determination of chloride ions. The endpoint of the titration is marked by a distinct color change, signaling the formation of a mercury-diphenylcarbazone complex after all the chloride ions have reacted with the mercuric nitrate titrant.

Experimental Protocols

Spectrophotometric Determination of Hexavalent Chromium (Cr(VI))

This method is based on the reaction of Cr(VI) with 1,5-diphenylcarbazide (which is oxidized to **1,5-diphenylcarbazone** in the process) in an acidic medium to form a violet-colored complex.

Reagents:

- 1,5-Diphenylcarbazide Solution (0.5% w/v): Dissolve 250 mg of 1,5-diphenylcarbazide in 50 mL of acetone. This solution should be prepared fresh daily.
- Sulphuric Acid (0.2 M): Carefully add 11.1 mL of concentrated sulfuric acid to approximately 800 mL of deionized water, cool, and dilute to 1 L.
- Chromium(VI) Standard Stock Solution (1000 mg/L): Dissolve 2.829 g of potassium dichromate ($K_2Cr_2O_7$), dried at 105°C for 1 hour, in deionized water and dilute to 1 L. Working standards are prepared by diluting this stock solution.

Procedure:

- Pipette 2 mL of the sample containing Cr(VI) into a glass vial.
- Add 1 mL of 0.2 M sulphuric acid.
- Add 1 mL of the 0.5% w/v 1,5-diphenylcarbazide solution and mix thoroughly.
- Allow the solution to stand for 5 minutes for full color development.^[6]
- Measure the absorbance of the solution at 543 nm using a spectrophotometer against a reagent blank.^[6]

- The concentration of Cr(VI) is determined by comparing the absorbance to a calibration curve prepared from standard chromium solutions.

Spectrophotometric Determination of Mercury (II)

This method relies on the formation of a colored complex between mercury (II) ions and **1,5-diphenylcarbazone**.

Reagents:

- Saturated Alcoholic Solution of 1,5-Diphenylcarbazide: Prepare a saturated solution of 1,5-diphenylcarbazide in ethanol.
- Sodium Carbonate (solid).

Procedure:

- Take a known volume of the sample solution containing mercury (II) ions in a test tube.
- Add 4 to 8 drops of the saturated alcoholic solution of 1,5-diphenylcarbazide.[\[4\]](#)
- Gradually add a large excess of solid sodium carbonate until the solution becomes alkaline.[\[4\]](#)
- The formation of a blue color indicates the presence of mercury.[\[4\]](#)
- For quantitative analysis, the absorbance of the solution can be measured at approximately 560-565 nm and compared to a calibration curve.

Titrimetric Determination of Chloride using Mercuric Nitrate

1,5-Diphenylcarbazone is used as an indicator in this titration.

Reagents:

- Mercuric Nitrate Titrant (0.0141 N): Dissolve 2.3 g of $\text{Hg}(\text{NO}_3)_2$ or 2.5 g of $\text{Hg}(\text{NO}_3)_2 \cdot \text{H}_2\text{O}$ in 100 mL of deionized water containing 0.25 mL of concentrated nitric acid. Dilute to just under

1 L and standardize against a standard sodium chloride solution.

- **1,5-Diphenylcarbazone** Indicator Solution: Dissolve 0.5 g of **1,5-diphenylcarbazone** in 100 mL of 95% ethanol.
- Nitric Acid (0.05 N): Dilute 3.2 mL of concentrated nitric acid to 1 L with deionized water.

Procedure:

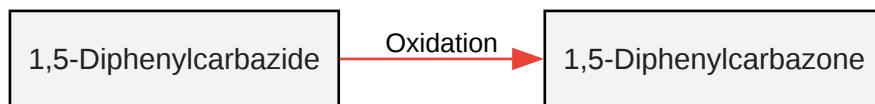
- Pipette a known volume of the chloride-containing sample into an Erlenmeyer flask.
- Add 5-10 drops of the **1,5-diphenylcarbazone** indicator solution.
- If the solution is not acidic, add a few drops of 0.05 N nitric acid until the solution turns yellow.
- Titrate the sample with the standardized 0.0141 N mercuric nitrate solution.
- The endpoint is reached when the solution turns a faint purple, indicating the formation of the mercury-diphenylcarbazone complex.
- Calculate the chloride concentration based on the volume of mercuric nitrate titrant used.

Reaction Mechanisms and Visualizations

The utility of **1,5-diphenylcarbazone** in metal detection is rooted in its chemical transformations and subsequent complexation.

Synthesis of 1,5-Diphenylcarbazone

1,5-Diphenylcarbazone is synthesized by the oxidation of 1,5-diphenylcarbazide. This conversion is crucial as **1,5-diphenylcarbazone** is the active species that forms complexes with many metal ions.^[7]

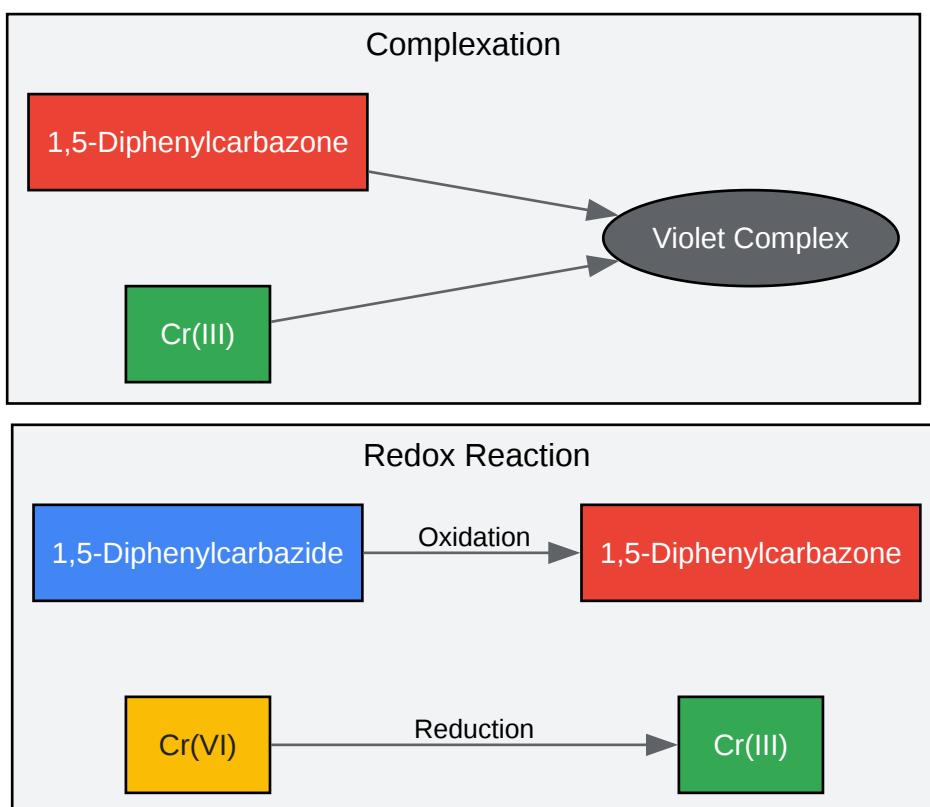


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Synthesis of **1,5-Diphenylcarbazone** from 1,5-Diphenylcarbazide.

Reaction with Hexavalent Chromium

The reaction between 1,5-diphenylcarbazide and hexavalent chromium is a two-step process. First, Cr(VI) oxidizes 1,5-diphenylcarbazide to **1,5-diphenylcarbazone** while being reduced to Cr(III). Subsequently, the newly formed **1,5-diphenylcarbazone** chelates with the Cr(III) ion to produce the characteristic violet-colored complex.[1]

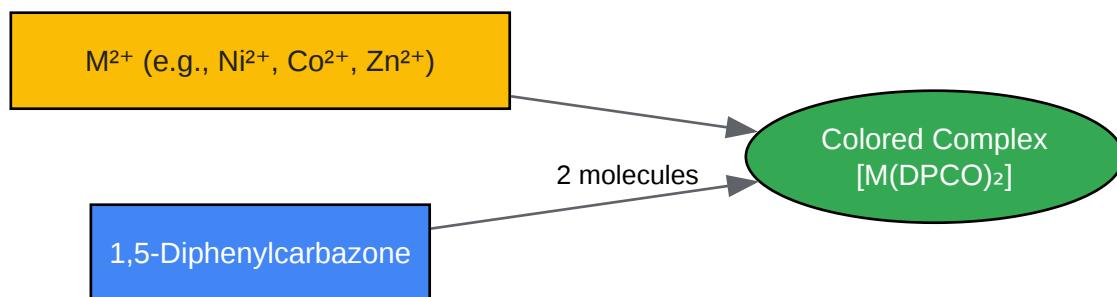


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Mechanism of Cr(VI) detection with 1,5-Diphenylcarbazide.

General Complexation with Divalent Metal Ions

For many divalent metal ions (M^{2+}) such as Ni^{2+} , Co^{2+} , and Zn^{2+} , **1,5-diphenylcarbazone** acts as a bidentate ligand, forming a stable chelate complex. The reaction typically involves the deprotonation of the carbazole to facilitate coordination with the metal ion.

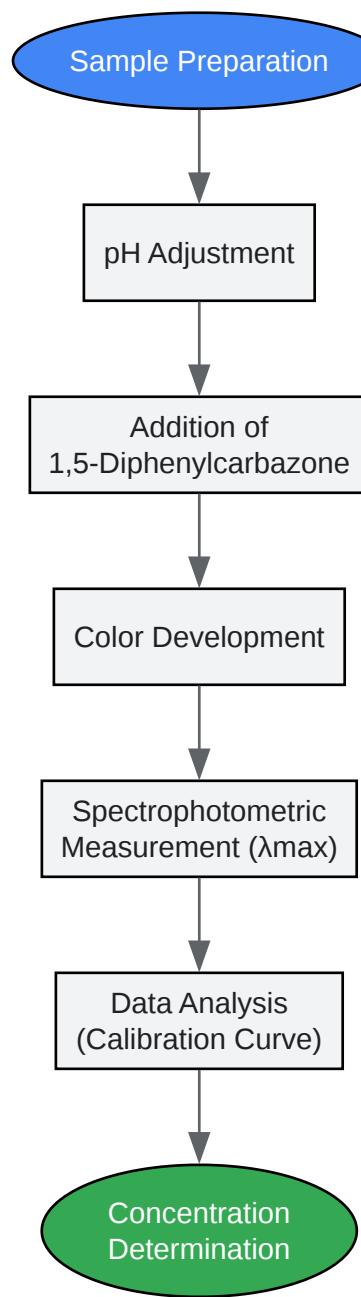


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Complexation of divalent metal ions with **1,5-Diphenylcarbazone**.

Experimental Workflow for Spectrophotometric Analysis

The general workflow for the spectrophotometric determination of a metal ion using **1,5-diphenylcarbazone** is outlined below.



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